

Personal protective equipment for handling Diglyme-d14

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Compound of Interest

Compound Name: Diglyme-d14

Cat. No.: B569441

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Essential Safety and Handling of Diglyme-d14

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized solvents like **Diglyme-d14**. This guide provides immediate, essential information for the safe operational use and disposal of **Diglyme-d14**, reinforcing a culture of safety and trust in laboratory practices.

Personal Protective Equipment (PPE)

When handling **Diglyme-d14**, a comprehensive approach to personal protection is critical to minimize exposure and ensure safety. The following personal protective equipment is mandatory:

- **Eye Protection:** Always wear chemical splash goggles that conform to recognized standards.
- **Hand Protection:** Chemical-resistant gloves, such as PVC or nitrile, are required. It is important to inspect gloves for any signs of degradation or perforation before use and to replace them immediately if contamination is suspected. For prolonged or repeated contact, a glove with a higher protection class and longer breakthrough time is recommended.^[1]
- **Respiratory Protection:** A vapor respirator with a filter for organic gases and vapors is essential, particularly when working in areas with insufficient ventilation.^{[2][3]} Ensure the respirator is approved and certified.

- Body Protection: A flame-retardant and anti-static lab coat or protective suit should be worn to protect against splashes and potential ignition sources.[\[2\]](#)[\[4\]](#) Non-sparking safety footwear is also recommended for large-scale operations.[\[1\]](#)

Quantitative Safety Data

A summary of key quantitative data for Diglyme and its deuterated form is presented below for easy reference. Note that the properties of **Diglyme-d14** are very similar to its non-deuterated counterpart.

Property	Value
Molecular Formula	C ₆ D ₁₄ O ₃
Molecular Weight	148.26 g/mol [5] [6]
Boiling Point	162°C (323.6°F) [2] [7]
Melting Point	-68°C (-90.4°F) [2]
Flash Point	51°C (123.8°F) (Closed Cup) [8]
Auto-Ignition Temperature	205°C (401°F) [2]
Specific Gravity	0.937 (Water = 1) [2]
Vapor Density	4.6 (Air = 1) [2]
Solubility	Easily soluble in cold water [2]

Experimental Protocols

Safe Handling Procedure:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#) All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[8\]](#)
- Grounding: Ground all equipment containing **Diglyme-d14** to prevent the buildup of static electricity, which can be an ignition source.[\[2\]](#)[\[3\]](#)

- **Avoiding Ignition Sources:** Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[3][4] Use non-sparking tools for all operations.[3]
- **Personal Protection:** Don all required PPE, including splash goggles, a lab coat, a vapor respirator, and appropriate gloves.
- **Dispensing:** When transferring the solvent, do so carefully to avoid splashes and the generation of vapors.
- **Post-Handling:** After use, tightly close the container and wash hands and face thoroughly.[4]

Storage Plan:

- **Container:** Store **Diglyme-d14** in its original, tightly sealed container.[2][4]
- **Location:** Keep the container in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[2][5] Flammable materials should be stored in a designated safety cabinet.[2]
- **Peroxide Formation:** As an ether, Diglyme can form explosive peroxides upon exposure to air and light.[1][7] It is advisable to date the container upon receipt and opening.[1][8] Test for the presence of peroxides periodically, especially before distillation.[8]
- **Hygroscopicity:** Deuterated solvents are often hygroscopic and can absorb moisture from the air, which may affect experimental results.[9][10] Store in a manner that minimizes atmospheric moisture exposure.

Disposal Plan:

- **Waste Classification:** **Diglyme-d14** and its containers should be treated as hazardous waste.[1][7]
- **Collection:** Collect waste in a suitable, labeled, and closed container.
- **Spill Management:**
 - **Small Spills:** Absorb the spill with an inert, dry material and place it in an appropriate waste disposal container.[2] Clean the area with water.[2]

- Large Spills: Evacuate the area and remove all ignition sources.^[1]^[2] Contain the spill and prevent it from entering drains.^[4] Use non-sparking tools for cleanup.^[3]
- Final Disposal: Dispose of the waste in accordance with all local, state, and federal regulations.^[1] Do not dispose of it down the drain.

Workflow for Safe Handling of Diglyme-d14



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Caption: Workflow for the safe handling and disposal of **Diglyme-d14**.

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